

Essential Safety and Operational Guide for 3,5-Dimethyl-3-heptene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethyl-3-heptene

Cat. No.: B165669

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **3,5-Dimethyl-3-heptene** (CAS No. 59643-68-4). Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,5-Dimethyl-3-heptene** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₉ H ₁₈ [1]
Molecular Weight	126.24 g/mol [1]
Physical State	Liquid
Boiling Point	~146.8 °C (estimated for a similar isomer)[2]
Flash Point	~31.5 °C (estimated for a similar isomer)[2]

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Dimethyl-3-heptene is classified as a flammable liquid and an aspiration hazard.[1] Appropriate personal protective equipment must be worn at all times when handling this chemical.

Hazard	GHS Classification	Recommended PPE
Flammability	Flammable Liquid, Category 3	Flame-resistant lab coat
Aspiration Hazard	Aspiration Hazard, Category 1	
Eye Contact	Chemical safety goggles or face shield	
Skin Contact	Chemical-resistant gloves (Viton® or Nitrile)	
Inhalation	Use in a well-ventilated area or with a chemical fume hood	

Glove Selection:

For handling **3,5-Dimethyl-3-heptene**, a non-polar hydrocarbon, the following glove materials are recommended:

- Viton® gloves are highly recommended as they provide excellent resistance to both aromatic and aliphatic hydrocarbons.[3]
- Nitrile gloves offer good resistance to oils, greases, and many hydrocarbons and can be used for splash protection.[4][5][6] However, for prolonged contact, Viton® is the superior choice.

Always inspect gloves for any signs of degradation or perforation before use.

Handling and Storage Protocol

Handling:

- Engineering Controls: Always handle **3,5-Dimethyl-3-heptene** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.

- **Ignition Sources:** Keep away from open flames, sparks, and other potential ignition sources. Use non-sparking tools and intrinsically safe equipment.
- **Grounding:** Ground and bond containers when transferring material to prevent static electricity buildup.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Storage:

- **Container:** Store in a tightly sealed, properly labeled container.
- **Location:** Store in a cool, dry, well-ventilated area designated for flammable liquids.
- **Incompatibilities:** Keep away from strong oxidizing agents.

Disposal Plan

As a non-halogenated hydrocarbon, **3,5-Dimethyl-3-heptene** must be disposed of as hazardous waste.

Waste Collection and Segregation:

- **Waste Container:** Collect waste **3,5-Dimethyl-3-heptene** and any contaminated materials (e.g., gloves, absorbent pads) in a dedicated, properly labeled, and sealed hazardous waste container.
- **Segregation:** It is crucial to segregate non-halogenated hydrocarbon waste from halogenated waste streams to ensure proper and cost-effective disposal.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name ("**3,5-Dimethyl-3-heptene**"), and the associated hazards (Flammable).

Disposal Procedure:

- **Consult Local Regulations:** Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

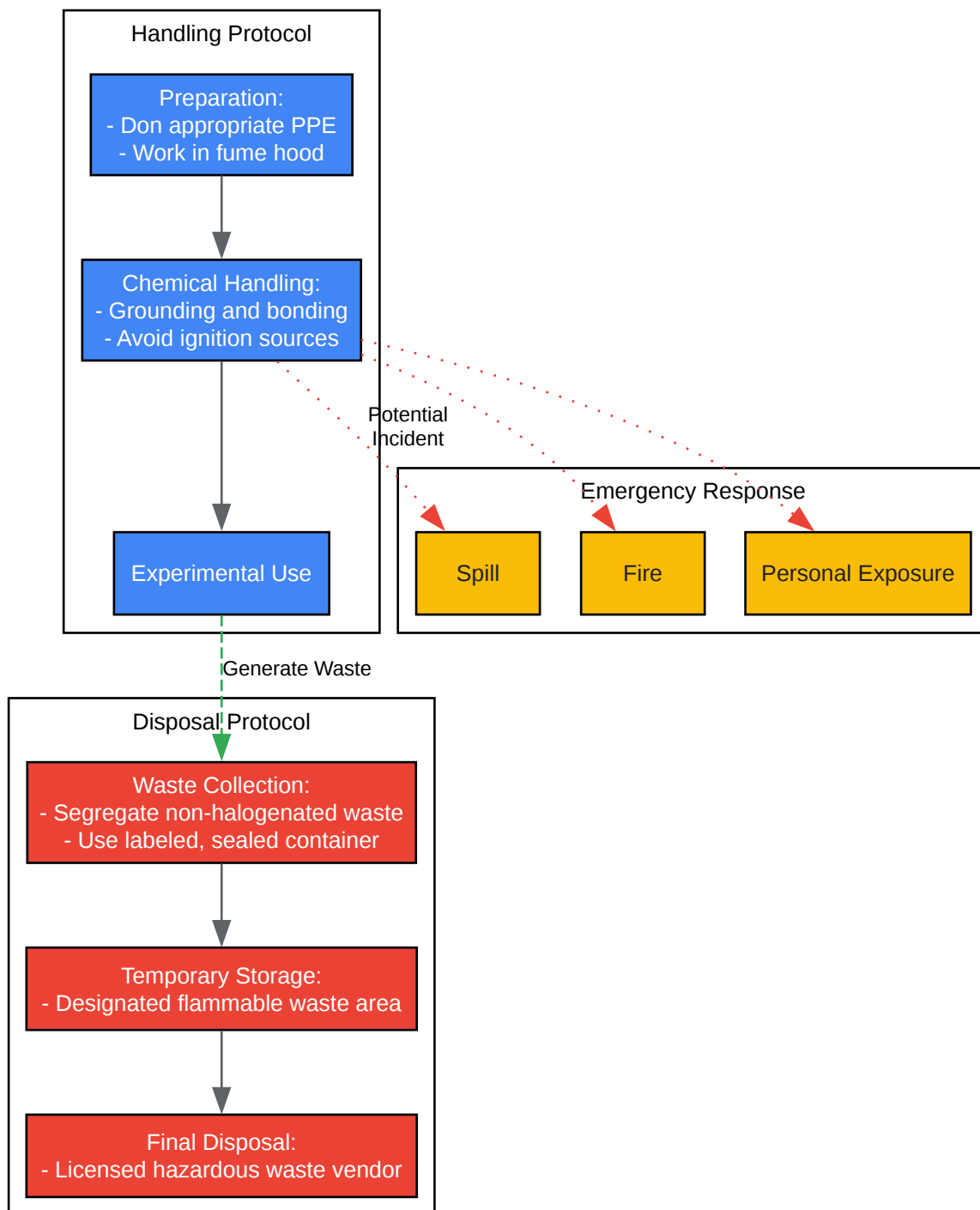
- Waste Pickup: Arrange for a licensed hazardous waste disposal service to collect the waste container. Do not pour **3,5-Dimethyl-3-heptene** down the drain.

Emergency Procedures

Emergency	Procedure
Spill	1. Evacuate the immediate area. 2. Eliminate all ignition sources. 3. Wear appropriate PPE, including respiratory protection if necessary. 4. Contain the spill using an inert absorbent material (e.g., vermiculite, sand). 5. Collect the absorbed material into a sealed container for hazardous waste disposal.
Fire	1. Use a dry chemical, foam, or carbon dioxide fire extinguisher. Do not use water, as it may be ineffective.
Skin Contact	1. Immediately remove contaminated clothing. 2. Wash the affected area with soap and water for at least 15 minutes. 3. Seek medical attention if irritation persists.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. 2. Seek immediate medical attention.
Inhalation	1. Move the affected person to fresh air. 2. If not breathing, give artificial respiration. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting due to the aspiration hazard. 2. If the person is conscious, rinse their mouth with water. 3. Seek immediate medical attention.

Experimental Workflow and Disposal Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **3,5-Dimethyl-3-heptene**.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com